

Coralyne chloride hydrate molecular weight

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Compound of Interest

Compound Name: Coralyne chloride hydrate

CAS No.: 1031265-39-0

Cat. No.: B2550334

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An In-Depth Technical Guide to **Coralyne Chloride Hydrate**: Molecular Weight, Properties, and Experimental Applications

Introduction

Coralyne, a protoberberine alkaloid, has emerged as a compound of significant interest within the scientific community. Its planar aromatic structure allows it to function as a potent DNA intercalator and topoisomerase I poison, leading to extensive investigation into its anticancer properties.^{[1][2]} Furthermore, its intrinsic fluorescence makes it a valuable tool for probing nucleic acid structures and interactions.^{[3][4]}

This guide serves as a comprehensive technical resource for professionals working with coralyne chloride. It moves beyond a simple recitation of data to provide a deeper understanding of its molecular characteristics, the critical nuances of its hydrated form, its mechanisms of action, and validated protocols for its use. The primary objective is to equip researchers with the authoritative knowledge required for designing robust experiments and accurately interpreting results.

Section 1: Molecular Identity and Physicochemical Properties

A frequent source of error in experimental design stems from a misunderstanding of a compound's precise molecular form. For coralyne chloride, the distinction between its anhydrous and hydrated states is critical for accurate concentration calculations and the reproducibility of results.

Chemical Structure and Nomenclature

Coralyne possesses a quaternary nitrogen atom, conferring a permanent positive charge. It is typically supplied as a chloride salt to ensure stability and solubility.

- IUPAC Name: 2,3,10,11-tetramethoxy-8-methylisoquinolino[2,1-b]isoquinolin-7-ium chloride[5]
- Common Synonyms: Coralyne chloride, NSC 154890[4]
- CAS Number: 38989-38-7[5]

Caption: The planar cationic structure of coralyne.

The Critical Distinction: Anhydrous vs. Hydrated Forms

Coralyne chloride is hygroscopic and readily incorporates water into its crystal structure. Commercial batches are often sold as a hydrate, which directly impacts the molecular weight. Using the molecular weight of the anhydrous form for a hydrated sample will result in incorrectly concentrated stock solutions.

Property	Coralyne Chloride (Anhydrous)	Coralyne Chloride Hydrate
Molecular Formula	C ₂₂ H ₂₂ ClNO ₄ [5]	C ₂₂ H ₂₄ ClNO ₅ [6]
Molecular Weight	399.87 g/mol [3] [7] [8]	417.9 g/mol [6]
Key Distinction	Lacks associated water molecules.	Contains one molecule of water per molecule of coralyne chloride.

Expert Insight: Always verify the form of the compound from the supplier's certificate of analysis. Some suppliers provide a batch-specific molecular weight that accounts for the degree of hydration, which should be prioritized for the most accurate calculations.[\[4\]](#)

Physicochemical Properties

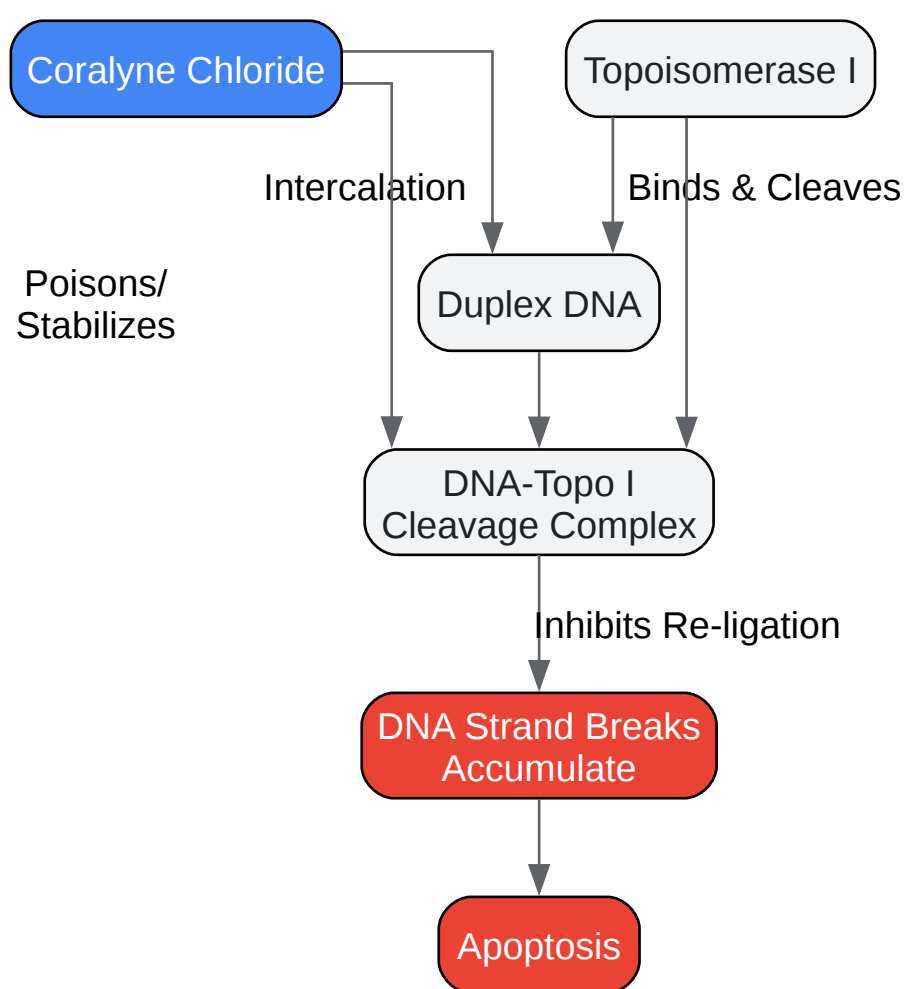
Property	Description	Source(s)
Appearance	Orange crystalline powder	[2] [9]
Solubility	Soluble in DMSO (1.82 mg/mL) and Water (4 mg/mL). Warming and sonication may be required for aqueous solutions.	[1] [3]
Stability	Light-sensitive; protect solutions from light. Stable under recommended storage conditions.	[10] [11]

Section 2: Mechanism of Action and Research Applications

Coralyne's biological effects are primarily rooted in its interaction with DNA. This mechanism has been exploited across several key research domains.

Primary Mechanism: DNA Intercalation and Topoisomerase I Inhibition

The planar, polycyclic ring system of coralyne allows it to insert itself, or intercalate, between the base pairs of duplex DNA.^[12] This binding shows a preference for GC-rich regions.^[12] This physical interaction has a crucial secondary consequence: it stabilizes the transient DNA-topoisomerase I cleavage complex. By preventing the re-ligation of the DNA strand, coralyne acts as a "topoisomerase I poison," leading to an accumulation of single-strand breaks, the collapse of replication forks, and ultimately, apoptotic cell death.^{[1][4][7]}



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Caption: Mechanism of Coralyne as a Topoisomerase I Poison.

Key Research Applications

- **Anticancer Agent:** Coralyne demonstrates cytotoxicity against a range of cancer cell lines. For instance, in breast cancer lines, IC50 values have been reported as 21.9 μM for MCF-7 and 19.1 μM for MDA-MB-231 after 72 hours of treatment.[\[1\]](#)
- **Fluorescent Probe:** The compound's native fluorescence is quenched upon binding to DNA, an effect that can be leveraged for the sensitive detection of nucleic acids and heparin.[\[3\]](#)[\[4\]](#)[\[12\]](#)
- **Photosensitizer & Radiosensitizer:** Emerging research has highlighted coralyne's ability to enhance the effects of radiation. When combined with UVA light, it robustly induces apoptosis through pathways involving ATR-p38 MAPK and JAK2-STAT1.[\[13\]](#) It has also been shown to radiosensitize lung cancer cells (A549) to X-ray irradiation.[\[14\]](#)

Section 3: Experimental Protocols and Best Practices

The integrity of experimental data relies on meticulous handling, storage, and preparation of the reagent.

Safety, Handling, and Storage

Coralyne chloride must be handled with appropriate precautions.

- **Hazard Identification:** Toxic if swallowed.[\[5\]](#)[\[9\]](#) May cause eye, skin, and respiratory tract irritation.[\[9\]](#) The full toxicological properties have not been exhaustively investigated.
- **Personal Protective Equipment (PPE):** Wear chemical safety goggles, a lab coat, and nitrile gloves. Handle in a well-ventilated area or chemical fume hood.[\[9\]](#)
- **Storage of Solid:** Store powder tightly sealed and protected from light at -20°C for long-term stability (up to 3 years).[\[3\]](#)[\[15\]](#)
- **Storage of Solutions:** Prepare fresh solutions when possible. For stock solutions, aliquot into single-use volumes to avoid freeze-thaw cycles. Store at -20°C for up to 1 month or -80°C for up to 6 months.[\[1\]](#)[\[3\]](#)

Preparation of Stock Solutions: A Validated Protocol

Causality Statement: The accuracy of your working concentrations is entirely dependent on the precision of your stock solution. The most critical variable is the molecular weight, which must correspond to the hydrated or anhydrous form of the compound as specified by the supplier.

- **Determine Correct Molecular Weight:** Consult the product's Certificate of Analysis. Use the batch-specific molecular weight if available. Otherwise, use 417.9 g/mol for the hydrate or 399.87 g/mol for the anhydrous form.
- **Weighing:** On a calibrated analytical balance, carefully weigh the desired amount of coralyne chloride powder.
- **Solubilization:**
 - **For DMSO Stock:** Add the appropriate volume of anhydrous, cell-culture grade DMSO to the powder to achieve the desired molarity (e.g., 10 mM). Vortex thoroughly until fully dissolved.
 - **For Aqueous Stock:** Add high-purity water (e.g., Milli-Q). As solubility can be limited, gentle warming (to 60°C) and sonication may be necessary to fully dissolve the compound.^[1]
- **Sterilization (for cell culture):** If using an aqueous stock for cell-based assays, sterilize by passing it through a 0.22 µm syringe filter.^[1] This is not typically necessary for DMSO stocks if sterile technique is used.
- **Storage:** Aliquot into light-protected (amber) tubes and store as recommended in Section 3.1.

Workflow: In Vitro Cytotoxicity Assay

This generalized protocol outlines the key steps for assessing coralyne's effect on cancer cell viability.

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